

(S)-MCOPPB: A Comparative Analysis of its Opioid Receptor Selectivity Profile

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Compound of Interest

Compound Name: (S)-MCOPPB

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This guide provides a comprehensive comparison of the selectivity profile of **(S)-MCOPPB** against mu (μ), delta (δ), and kappa (κ) opioid receptors. The information presented herein is supported by quantitative experimental data to facilitate an objective evaluation of the compound's performance relative to its activity at the nociceptin/orphanin FQ (NOP) receptor.

(S)-MCOPPB is recognized as a potent and selective agonist for the nociceptin receptor (NOP).^[1] Its interaction with the classical opioid receptors (mu, delta, and kappa) is significantly weaker, establishing it as a valuable tool for investigating the specific physiological roles of the NOP system.

Quantitative Selectivity Profile

The following table summarizes the binding affinity (K_i) and functional activity (EC_{50}) of **(S)-MCOPPB** at human opioid receptors. This data is crucial for understanding its selectivity and potential for off-target effects.

Receptor	Binding Affinity (K _i) [nM]	Functional Activity (EC ₅₀) [nM]	Assay Type
Nociceptin (NOP)	0.085	0.39	Radioligand Displacement ([³ H]N/OFQ) / [³⁵ S]GTPγS Binding
Mu (μ) Opioid	1.05	34	Radioligand Displacement ([³ H]DAMGO) / [³⁵ S]GTPγS Binding
Delta (δ) Opioid	>667	4696	Radioligand Displacement ([³ H]DPDPE) / [³⁵ S]GTPγS Binding
Kappa (κ) Opioid	23.1	80	Radioligand Displacement ([³ H]enadoline) / [³⁵ S]GTPγS Binding

Data sourced from Hayashi et al., 2009, Journal of Medicinal Chemistry.[\[1\]](#)

As the data indicates, **(S)-MCOPPB** exhibits a significantly higher affinity and functional potency at the NOP receptor compared to the mu, delta, and kappa opioid receptors. The selectivity for the NOP receptor over the mu receptor is approximately 12-fold in terms of binding affinity, while it is substantially more selective against the delta and kappa receptors.

Experimental Methodologies

The quantitative data presented above was generated using standard and well-validated in vitro pharmacological assays. The following sections provide detailed protocols representative of the methodologies employed.

Radioligand Displacement Binding Assay

This assay determines the binding affinity (K_i) of a test compound by measuring its ability to displace a specific, high-affinity radiolabeled ligand from its receptor.

Objective: To determine the inhibitory constant (K_i) of **(S)-MCOPPB** for the mu, delta, and kappa opioid receptors.

Materials:

- Cell membranes prepared from cell lines stably expressing the human mu, delta, or kappa opioid receptor (e.g., CHO-K1, HEK293).
- Radioligands: [^3H]DAMGO (for mu), [^3H]DPDPE (for delta), [^3H]enadoline (for kappa).
- Test compound: **(S)-MCOPPB**.
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Non-specific binding control (e.g., naloxone).
- Glass fiber filters.
- Scintillation cocktail and liquid scintillation counter.

Procedure:

- Cell membranes are incubated with a fixed concentration of the respective radioligand and varying concentrations of **(S)-MCOPPB**.
- The incubation is carried out at a specific temperature (e.g., 25°C) for a defined period to reach equilibrium.
- To determine non-specific binding, a separate set of tubes is incubated with the radioligand and a high concentration of an unlabeled competitor (e.g., naloxone).
- The incubation is terminated by rapid filtration through glass fiber filters, which traps the receptor-bound radioligand.
- The filters are washed with ice-cold assay buffer to remove unbound radioligand.

- The radioactivity retained on the filters is quantified using a liquid scintillation counter.
- The concentration of **(S)-MCOPPB** that inhibits 50% of the specific binding of the radioligand (IC50) is determined by non-linear regression analysis of the competition curve.
- The K_i value is calculated from the IC50 value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.

[³⁵S]GTPγS Functional Assay

This functional assay measures the agonist-induced activation of G-protein coupled receptors (GPCRs) by quantifying the binding of the non-hydrolyzable GTP analog, [³⁵S]GTPγS, to Gα subunits.

Objective: To determine the potency (EC50) and efficacy of **(S)-MCOPPB** in activating the mu, delta, and kappa opioid receptors.

Materials:

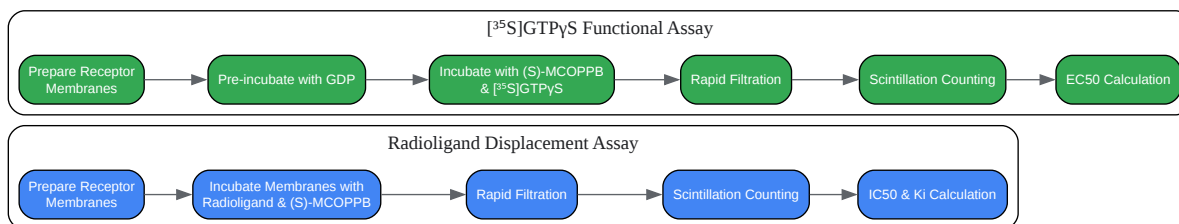
- Cell membranes prepared from cell lines stably expressing the human mu, delta, or kappa opioid receptor.
- [³⁵S]GTPγS.
- GDP (Guanosine diphosphate).
- Test compound: **(S)-MCOPPB**.
- Assay Buffer (e.g., 50 mM Tris-HCl, 100 mM NaCl, 5 mM MgCl₂, 1 mM EDTA, pH 7.4).
- Glass fiber filters.
- Scintillation cocktail and liquid scintillation counter.

Procedure:

- Cell membranes are pre-incubated with GDP to ensure that G-proteins are in their inactive, GDP-bound state.
- The membranes are then incubated with varying concentrations of **(S)-MCOPPB** in the presence of [³⁵S]GTPyS.
- The incubation is carried out at a specific temperature (e.g., 30°C) for a defined period.
- Basal G-protein activity is measured in the absence of an agonist, while non-specific binding is determined in the presence of a high concentration of unlabeled GTPyS.
- The reaction is terminated by rapid filtration through glass fiber filters.
- The filters are washed with ice-cold buffer and the amount of bound [³⁵S]GTPyS is quantified by liquid scintillation counting.
- The concentration of **(S)-MCOPPB** that produces 50% of the maximal response (EC50) is determined by non-linear regression analysis of the dose-response curve.

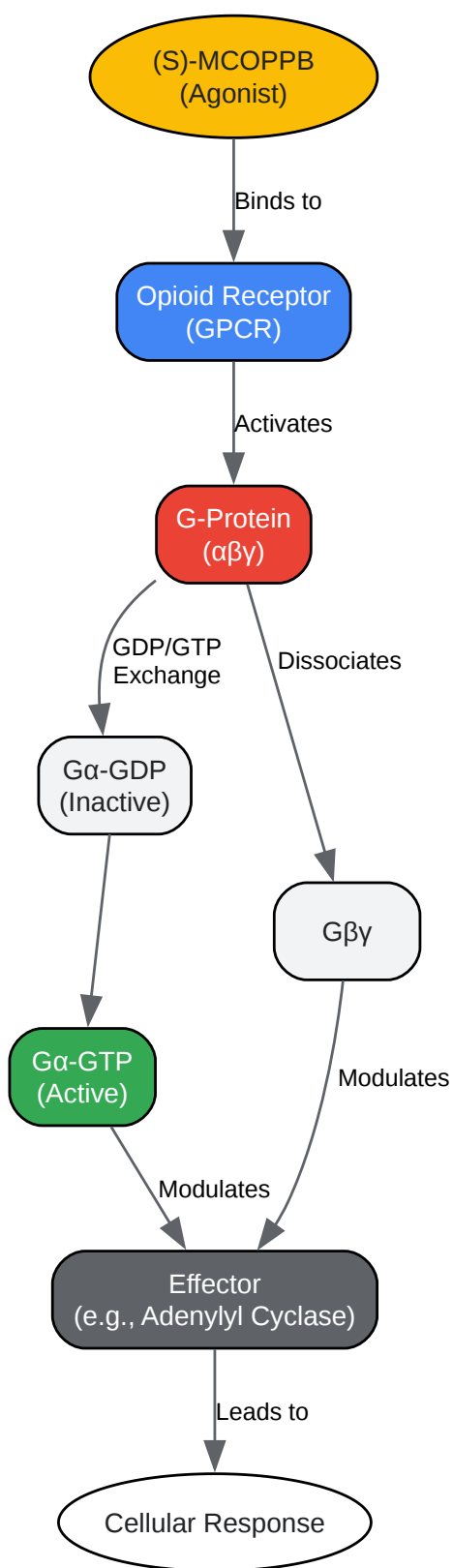
Visualizing the Methodologies

To further clarify the experimental processes and the underlying biological pathway, the following diagrams are provided.



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Caption: Experimental workflows for determining binding affinity and functional activity.



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Caption: Simplified G-protein coupled opioid receptor signaling pathway.

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References

- 1. MCOPPB trihydrochloride | CAS:1108147-88-1 | NOP receptor agonist | High Purity | Manufacturer BioCrick [biocrick.com]
- To cite this document: BenchChem. [(S)-MCOPPB: A Comparative Analysis of its Opioid Receptor Selectivity Profile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15623246/docs#s-mcoppb-a-comparative-analysis-of-its-opioid-receptor-selectivity-profile>]

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